

# Personal protective equipment for handling 5-bromo-1-methylpyrimidin-2(1H)-one

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## Compound of Interest

Compound Name: 5-bromo-1-methylpyrimidin-2(1H)-one

Cat. No.: B176818

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## Essential Safety and Handling Guide for 5-bromo-1-methylpyrimidin-2(1H)-one

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **5-bromo-1-methylpyrimidin-2(1H)-one**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

## Hazard Identification and Personal Protective Equipment (PPE)

**5-bromo-1-methylpyrimidin-2(1H)-one** is categorized as a substance that causes skin and eye irritation[1][2][3]. Therefore, adherence to stringent safety measures is paramount.

### Recommended Personal Protective Equipment (PPE)

To mitigate exposure risks, the following personal protective equipment is mandatory when handling this compound:

PPE Category	Recommended Equipment	Best Practices
Eye and Face Protection	Chemical safety goggles or safety glasses with side shields.[1][4] A face shield may be necessary for splash-prone procedures.	Ensure eye protection meets appropriate standards (e.g., NIOSH in the US or EN 166 in the EU).[2][3][4]
Hand Protection	Chemically resistant, impervious gloves (e.g., nitrile rubber).	Inspect gloves for integrity before each use. Employ proper glove removal techniques to prevent skin contact. Dispose of contaminated gloves as hazardous waste.[1][4]
Respiratory Protection	A NIOSH-approved respirator is advised if working outside a fume hood, if ventilation is poor, or if dust is generated.[5]	The type of respirator should be chosen based on the potential airborne concentration of the substance. Ensure proper fit and user training.
Protective Clothing	A laboratory coat is required.[4]	Keep the lab coat fully buttoned to protect against splashes and spills.

## Operational Plan: Step-by-Step Handling Procedures

All operations involving **5-bromo-1-methylpyrimidin-2(1H)-one** should be conducted in a designated area, preferably within a certified chemical fume hood to minimize inhalation exposure.

- Preparation: Before handling, ensure that an eyewash station and safety shower are readily accessible.[3][4] The work area should be clean and uncluttered.
- Weighing and Transfer:

- Perform all weighing and transfers of the solid compound within a chemical fume hood or a ventilated balance enclosure to control dust.
- Use a spatula or other appropriate tool to handle the solid. Avoid creating dust.
- Close the container tightly when not in use.<sup>[1]</sup>
- Solution Preparation:
  - When dissolving the compound, add the solid to the solvent slowly to avoid splashing.
  - If the process generates heat, cool the mixture as needed.
- Post-Handling:
  - After handling, thoroughly wash hands and any exposed skin with soap and water.<sup>[1][2][3]</sup>
  - Decontaminate all surfaces and equipment used.
  - Remove and properly dispose of contaminated PPE.

## Disposal Plan

Proper disposal of **5-bromo-1-methylpyrimidin-2(1H)-one** and its waste is crucial to prevent environmental contamination and ensure regulatory compliance.

- Waste Segregation: This compound is a halogenated organic substance. Do not mix it with non-halogenated waste.
- Solid Waste:
  - Collect all solid waste, including contaminated gloves, absorbent materials, and empty containers, in a clearly labeled, sealed hazardous waste container.
- Liquid Waste:
  - Collect all liquid waste containing this compound in a designated, sealed, and clearly labeled hazardous waste container for halogenated organic waste.

- Do not dispose of this chemical down the drain.[\[1\]](#)[\[6\]](#)
- Container Disposal:
  - Empty containers should be triple-rinsed with a suitable solvent. The rinsate must be collected and disposed of as hazardous liquid waste.
  - Dispose of the rinsed containers as unused product.[\[1\]](#)
- Regulatory Compliance: All waste must be disposed of through an institution's hazardous waste management program, adhering to all local, state, and federal regulations.[\[1\]](#)

## Quantitative Data

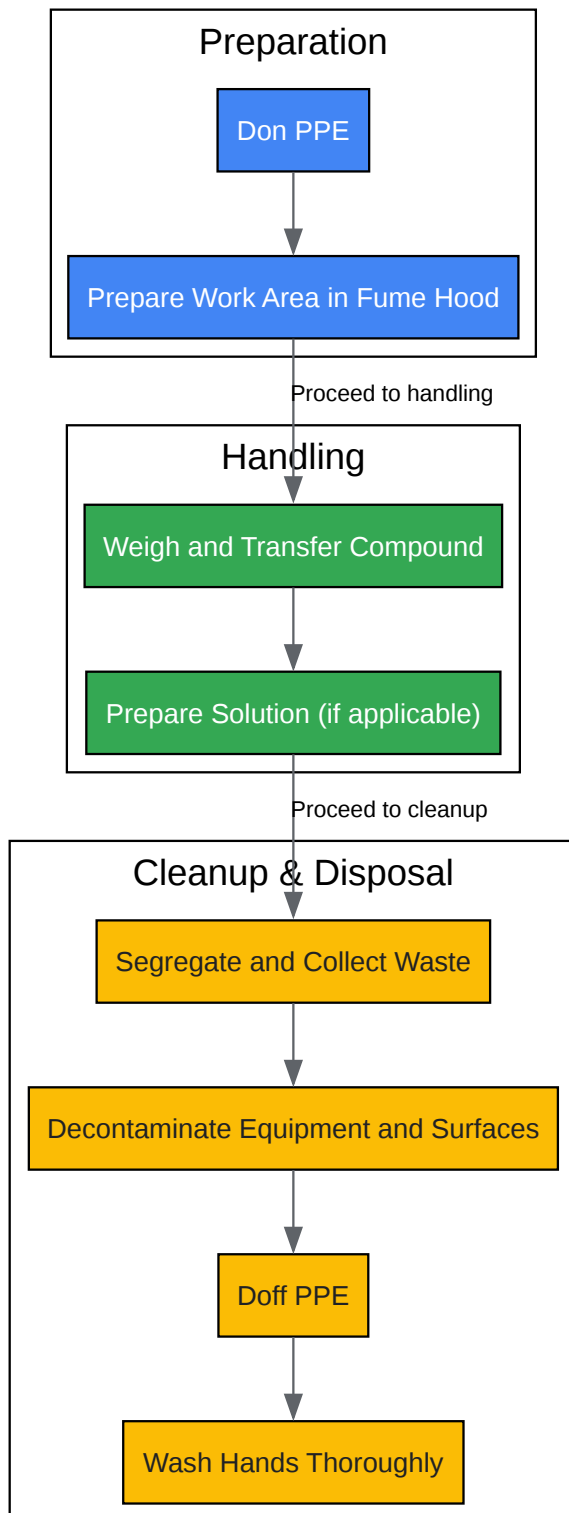
The following table summarizes key quantitative data for **5-bromo-1-methylpyrimidin-2(1H)-one**.

Property	Value
CAS Number	14248-01-2 <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Formula	C5H5BrN2O <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a> <a href="#">[11]</a>
Molecular Weight	189.01 g/mol <a href="#">[8]</a> <a href="#">[9]</a> <a href="#">[10]</a>
Purity	≥95% - 98% <a href="#">[10]</a> <a href="#">[12]</a>

Note: Specific occupational exposure limits (PEL, TLV) for this compound are not readily available. Therefore, it is essential to handle it with a high degree of caution and minimize all potential exposures.

## Experimental Workflow Diagram

## Safe Handling Workflow for 5-bromo-1-methylpyrimidin-2(1H)-one



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Caption: A logical workflow for the safe handling of **5-bromo-1-methylpyrimidin-2(1H)-one**.

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